

Application Note and Protocol: Preparation of BP-1-102 Stock Solution with DMSO

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Compound of Interest

Compound Name: BP-1-102

Cat. No.: B612108

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BP-1-102 is a potent and selective small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).[1][2][3] It functions by binding to the SH2 domain of STAT3 with a high affinity (KD of 504 nM), which in turn blocks STAT3 phosphorylation, dimerization, and subsequent DNA-binding activity.[3][4] This inhibition disrupts the expression of downstream STAT3 target genes involved in cell proliferation, survival, and migration, such as c-Myc, Cyclin D1, Bcl-xL, and Survivin.[1][5][6] Due to its role in suppressing aberrantly active STAT3, which is implicated in various malignancies, **BP-1-102** is a valuable tool in cancer research and drug development.[7][8]

This document provides a detailed protocol for the preparation of a stock solution of **BP-1-102** using Dimethyl Sulfoxide (DMSO) for in vitro experimental use.

Quantitative Data Summary

For ease of reference, the key properties of **BP-1-102** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	626.59 g/mol	[1][2][9]
CAS Number	1334493-07-0	[1][2]
Appearance	White solid powder	[3][4]
Solubility in DMSO	≥ 27 mg/mL. Up to 100 mg/mL (159.59 mM) has been reported.	[1][2][4]
Recommended Solvent	DMSO (use fresh, non-hygroscopic)	[1][6]
Powder Storage	-20°C for up to 3 years	[2][6]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year. Aliquot to avoid freeze-thaw cycles.	[1][6]

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **BP-1-102** in DMSO.

Materials

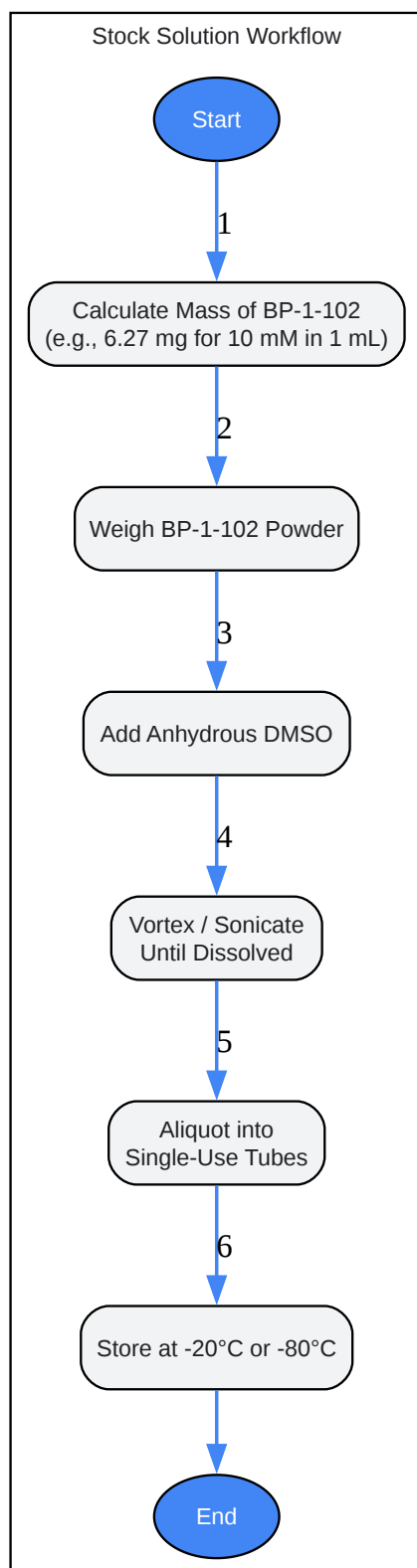
- **BP-1-102** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[5]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- Pre-Experiment Calculations:
 - Use the following formula to determine the mass of **BP-1-102** required: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 626.59 \text{ g/mol} / 1000 = 6.27 \text{ mg}$
- Preparation:
 - Don appropriate PPE. Work in a well-ventilated area or a chemical fume hood.
 - Weigh out the calculated amount (e.g., 6.27 mg) of **BP-1-102** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
 - Add the calculated volume of fresh DMSO (e.g., 1 mL) to the tube containing the **BP-1-102** powder. It is crucial to use fresh, non-hygroscopic DMSO, as moisture can reduce the compound's solubility.^[1]
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[5] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber-colored or foil-wrapped tubes.^{[1][6]}
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[6]

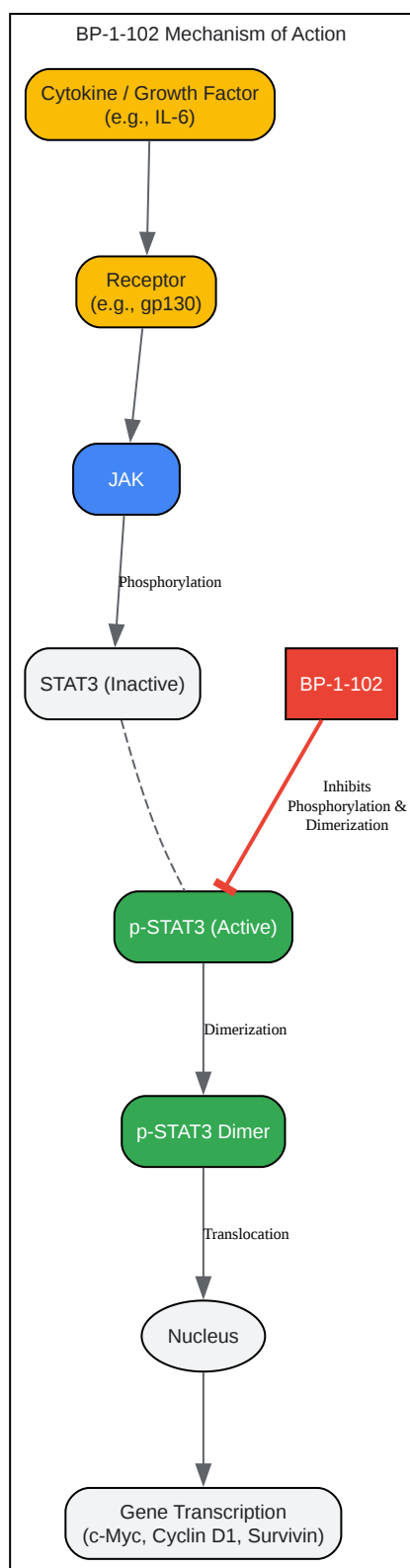
Visualizations

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway inhibited by **BP-1-102**.



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Caption: Workflow for **BP-1-102** stock solution preparation.



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Caption: **BP-1-102** inhibits the STAT3 signaling pathway.

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